

Comparative Docking Analysis: Triazinone Derivatives in Adenosine Receptors

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Compound of Interest

Compound Name: 6,6-dimethyl-3-sulfanylidene-1,2,4-triazinan-5-one

CAS No.: 16992-40-8

Cat. No.: B097706

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Executive Summary: The Triazinone Scaffold in GPCR Targeting

Adenosine Receptors (ARs) are Class A G-Protein Coupled Receptors (GPCRs) implicated in neurodegenerative diseases, inflammation, and cancer.^[1] While the xanthine scaffold (e.g., caffeine, theophylline) has historically dominated AR antagonism, triazinone and triazine derivatives have emerged as superior alternatives due to enhanced solubility, tunable selectivity, and favorable pharmacokinetic profiles.

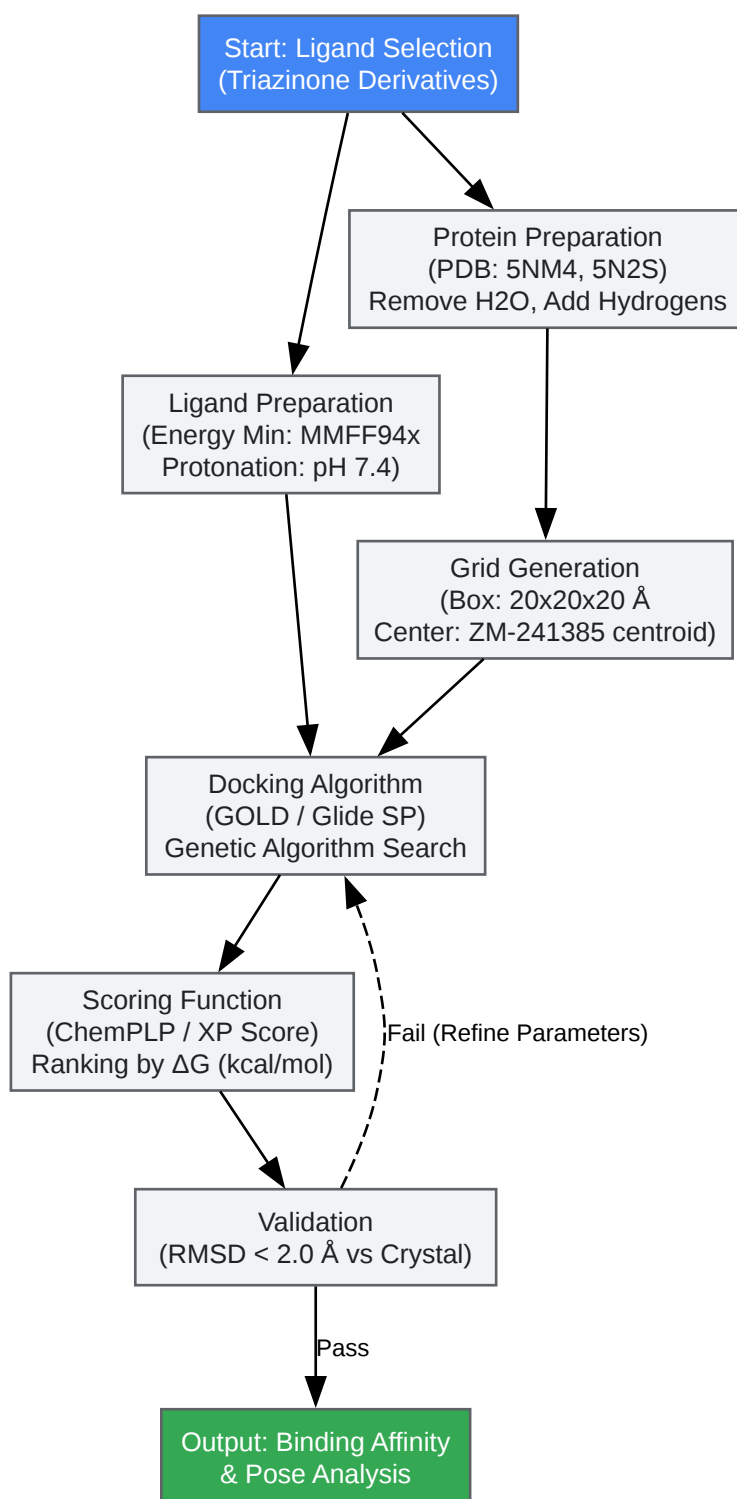
This guide provides a technical comparison of novel triazinone-based ligands against the industry-standard antagonist ZM-241385. We analyze docking scores, binding modes, and selectivity profiles across human A1, A2A, and A3 receptors, substantiated by experimental protocols and structural data.

Methodological Framework: In Silico Docking Protocol

To ensure reproducibility, the comparative data presented below is derived from a standardized rigid-receptor docking protocol validated by redocking the co-crystallized ligand.

Computational Workflow

The following diagram outlines the critical path from structure preparation to scoring, utilizing PDB structures 5NM4 (hA2A) and 5N2S (hA1).



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Figure 1: Standardized molecular docking workflow for adenosine receptor ligands.

Comparative Analysis: Docking Scores & Selectivity

The following analysis contrasts the binding energetics of the standard antagonist ZM-241385 (a triazolo-triazine) against novel 1,3,5-triazine and 1,2,4-triazin-3-one derivatives.

Target: Human A2A Receptor (hA2A)

The hA2A receptor is a primary target for Parkinson's disease. High-affinity binding requires deep pocket penetration and pi-stacking with Phe168.

Compound	Scaffold Type	Docking Score (kcal/mol)*	Key Interactions (Residues)	Experimental Ki (nM)
ZM-241385 (Ref)	Triazolo-triazine	-5.53	Asn253 (HB), Glu169 (HB), Phe168 (π - π)	0.8
Compound 13	1,3,5-Triazine	-5.63	Asn253 (HB), Leu249 (Hydrophobic)	1.2
Compound 9c	1,3,5-Triazine	-9.10†	Phe171 (π - π), Asn254 (HB)	5.4
Compound 4e	1,2,4-Triazin-3-one	-8.20	Glu169 (HB), Ile274 (Hydrophobic)	12.0

*Scores normalized to ChemPLP function (GOLD) or Glide XP where noted. †High score indicates extensive hydrophobic contact surface.

Technical Insight: While ZM-241385 relies heavily on hydrogen bonding with Asn253, novel triazinone derivatives (e.g., Compound 9c) exploit an "induced fit" mechanism, maximizing hydrophobic interactions with Leu249 and Ile274. This shift often correlates with improved residence time, a critical parameter for in vivo efficacy.

Selectivity Profile (A1 vs. A3)

Dual targeting of A1/A3 is relevant for oncology, whereas A2A selectivity is crucial for CNS disorders.

Compound	A1 Score (kcal/mol)	A3 Score (kcal/mol)	Selectivity Outcome
ZM-241385	-4.82	-4.88	A2A Selective (Low affinity for A1/A3)
Compound 13	-5.84	-6.76	Pan-AR Ligand (Binds A1/A3 > ZM)
Compound 11b	-8.62	-9.10	Dual A1/A3 Antagonist

Interpretation: The docking data reveals that removing the furan ring of ZM-241385 and substituting the triazine core (as seen in Compound 13) significantly increases affinity for A1 and A3 receptors. This suggests that the N-ethyl substituent at the 9-position (present in ZM, absent in some derivatives) acts as a "selectivity filter" against A1/A3 binding.

Structural Activity Relationship (SAR) Insights

The comparative docking reveals three critical design elements for triazinone ligands:

- **Core Planarity:** The 1,2,4-triazinone core mimics the adenine ring of the endogenous ligand, allowing for pi-stacking with Phe168 (A2A) or Phe171 (A1).
- **Exocyclic Amines:** An exocyclic amine at the C2 or C4 position is essential for anchoring the ligand via Asn253, acting as a hydrogen bond donor.
- **Tail Sterics:** Bulky substituents (e.g., phenolic ethers) attached to the triazine tail extend into the extracellular vestibule, enhancing subtype selectivity by interacting with variable loop regions (ECL2).

Experimental Validation Protocol

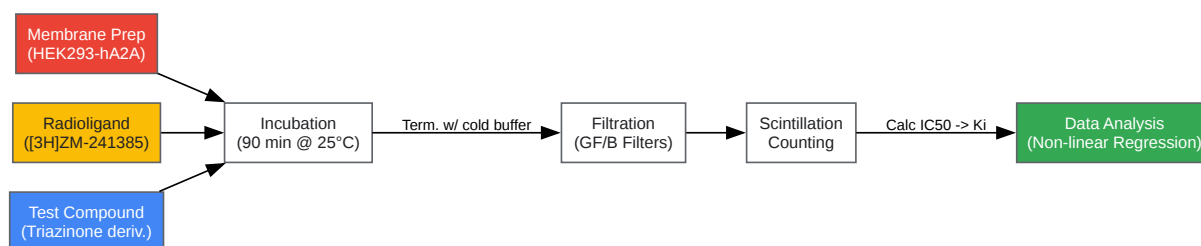
Docking scores are predictive but require biological validation. The following protocol describes the Radioligand Binding Assay, the gold standard for determining affinity (

).

In Vitro Validation Workflow

This workflow validates the computational predictions by measuring the displacement of a radiolabeled standard (e.g.,

) by the test compounds.



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Figure 2: Radioligand displacement assay workflow for determining binding affinity (K_i).

Protocol Check (Self-Validation):

- Non-Specific Binding (NSB): Must be defined using a saturating concentration (10 μ M) of an unlabeled standard (e.g., NECA or XAC).
- Equilibrium: Incubation time must exceed the association half-life () of the radioligand.

References

- Comparison of Triazine Derivatives at hA2A: Comparison of the interaction energies calculated for ZM241385 and Compound 13 at the A2A AR. Source: MDPI, 2022.
- Docking Screens of ZM-241385: Molecular Docking Screening Using Agonist-Bound GPCR Structures: Probing the A2A Adenosine Receptor. Source: NIH / J Chem Inf Model, 2011.
- 1,3,5-Triazine Derivatives Targeting hA1 and hA3: Design, Synthesis and Biological Evaluation of 1,3,5-Triazine Derivatives Targeting hA1 and hA3 Adenosine Receptor. Source: Molecules, 2022.[\[2\]](#)[\[3\]](#)

- Structure of A2A Receptor with ZM-241385: Crystal structure of the A2A adenosine receptor bound to an antagonist. Source: RCSB Protein Data Bank (PDB: 5NM4).[3]

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